

# Essential Safety and Operational Guide for Handling ACT-335827

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## Compound of Interest

Compound Name: ACT-335827

Cat. No.: B605164

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This document provides crucial safety and logistical information for the handling and disposal of **ACT-335827**, a potent and selective orexin OX1 receptor antagonist intended for laboratory research use only.<sup>[1]</sup> Researchers, scientists, and drug development professionals should strictly adhere to these guidelines to ensure personal safety and maintain a secure laboratory environment. Given that comprehensive toxicological properties may not be fully known, **ACT-335827** should be handled as a potentially hazardous substance.

## Compound Identification and Properties

A summary of the key quantitative data for **ACT-335827** is presented below for easy reference.

Property	Value
Chemical Name	(aR,1S)-1-[(3,4-Dimethoxyphenyl)methyl]-3,4-dihydro-6,7-dimethoxy-N-(1-methylethyl)-a-phenyl-2(1H)-isoquinolineacetamide
CAS Number	1354039-86-3
Molecular Formula	C31H38N2O5
Molecular Weight	518.64 g/mol
Purity	≥98% (HPLC)
Storage	Store at -20°C
Solubility	Soluble to 100 mM in DMSO and ethanol

Data sourced from Tocris Bioscience and MedChemExpress.[\[1\]](#)

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all procedures involving **ACT-335827**. The following table outlines the minimum required PPE for handling this compound in a laboratory setting.[\[2\]](#)

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Nitrile Gloves	Wear two pairs of disposable nitrile gloves. <sup>[2]</sup> <sup>[3]</sup> Change gloves immediately if they become contaminated or torn, and always after each use. <sup>[3]</sup> Wash hands thoroughly after removing gloves.
Eyes	Safety Goggles	Chemical splash goggles are required to protect against splashes. <sup>[4]</sup> <sup>[5]</sup> Safety glasses with side shields may be acceptable for low-risk procedures, but a full assessment is necessary. <sup>[2]</sup>
Face	Face Shield	A face shield should be worn in addition to safety goggles during activities with a high risk of splashing, such as preparing stock solutions or handling larger quantities. <sup>[2]</sup> <sup>[4]</sup>
Body	Laboratory Coat	A fully buttoned lab coat is mandatory to protect skin and clothing from spills. <sup>[4]</sup> For procedures with a higher splash risk, a chemical-resistant or disposable gown should be worn over the lab coat. <sup>[3]</sup>
Feet	Closed-Toe Shoes	Appropriate closed-toe shoes must be worn to prevent injuries from dropped objects or spills. <sup>[4]</sup>

## Experimental Protocols: Step-by-Step Guidance

### Receipt and Inspection of **ACT-335827**

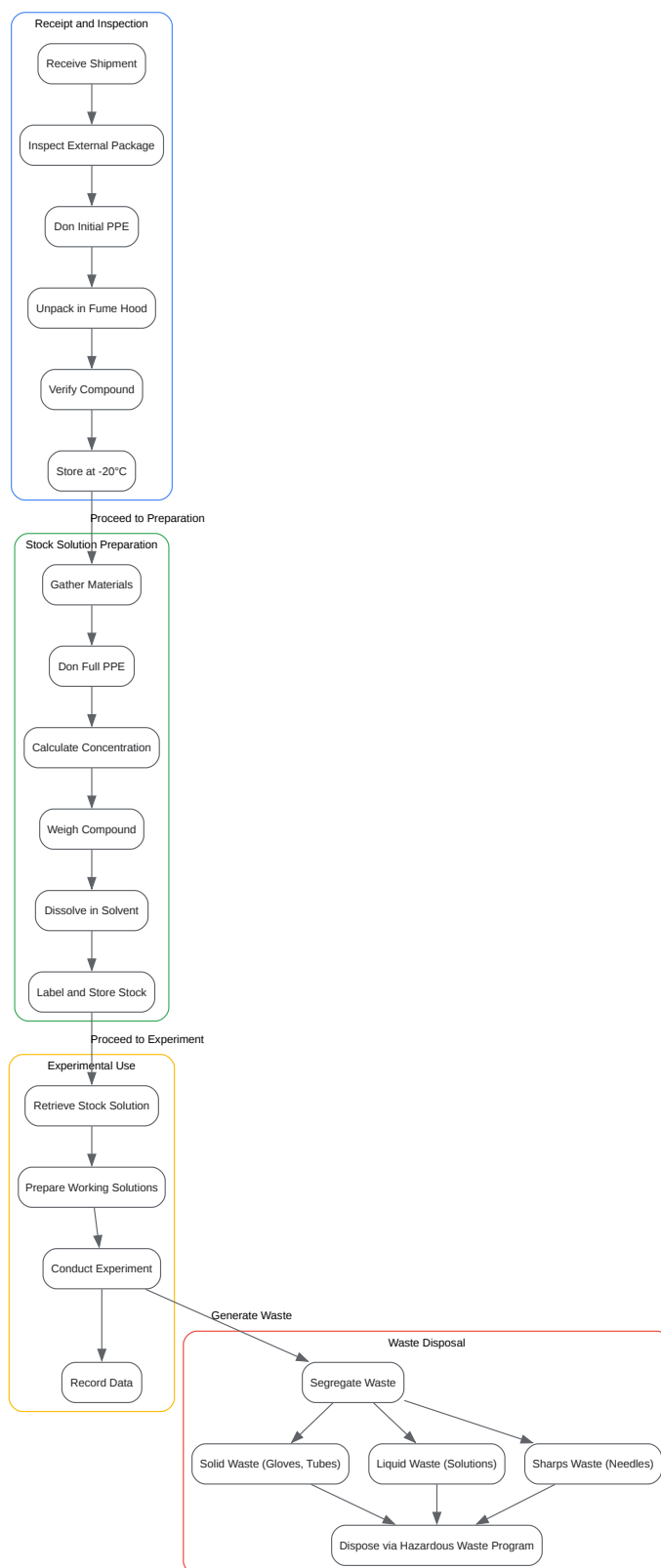
- **Inspect External Packaging:** Upon receiving the shipment, carefully examine the external packaging for any signs of damage or leakage.
- **Don Initial PPE:** Before opening the package, put on a lab coat, safety glasses, and a single pair of nitrile gloves.[\[3\]](#)
- **Unpack in a Designated Area:** Open the shipping container in a controlled environment, preferably within a chemical fume hood or on a disposable bench liner.[\[3\]](#)
- **Verify Compound Identity:** Confirm that the compound name and CAS number on the vial match your order details.[\[3\]](#)
- **Inspect Primary Container:** Check the vial for any damage or compromised seals.

### Preparation of Stock Solutions

- **Assemble Materials:** Gather all necessary equipment, including the vial of **ACT-335827**, appropriate solvent (e.g., DMSO), pipettes, and sterile tubes.
- **Don Full PPE:** Wear a lab coat, double nitrile gloves, and chemical splash goggles.[\[3\]](#)
- **Perform Calculations:** Calculate the required mass of the compound and the volume of solvent needed to achieve the desired stock concentration.
- **Weighing the Compound:** If working with a solid form, weigh the compound in a chemical fume hood or a ventilated balance enclosure.
- **Dissolution:** Add the appropriate volume of solvent to the vial or a new sterile tube containing the weighed compound. Cap securely and vortex or sonicate as needed to ensure complete dissolution.

### Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **ACT-335827** from receipt to disposal.



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Caption: Standard laboratory workflow for handling **ACT-335827**.

## Disposal Plan

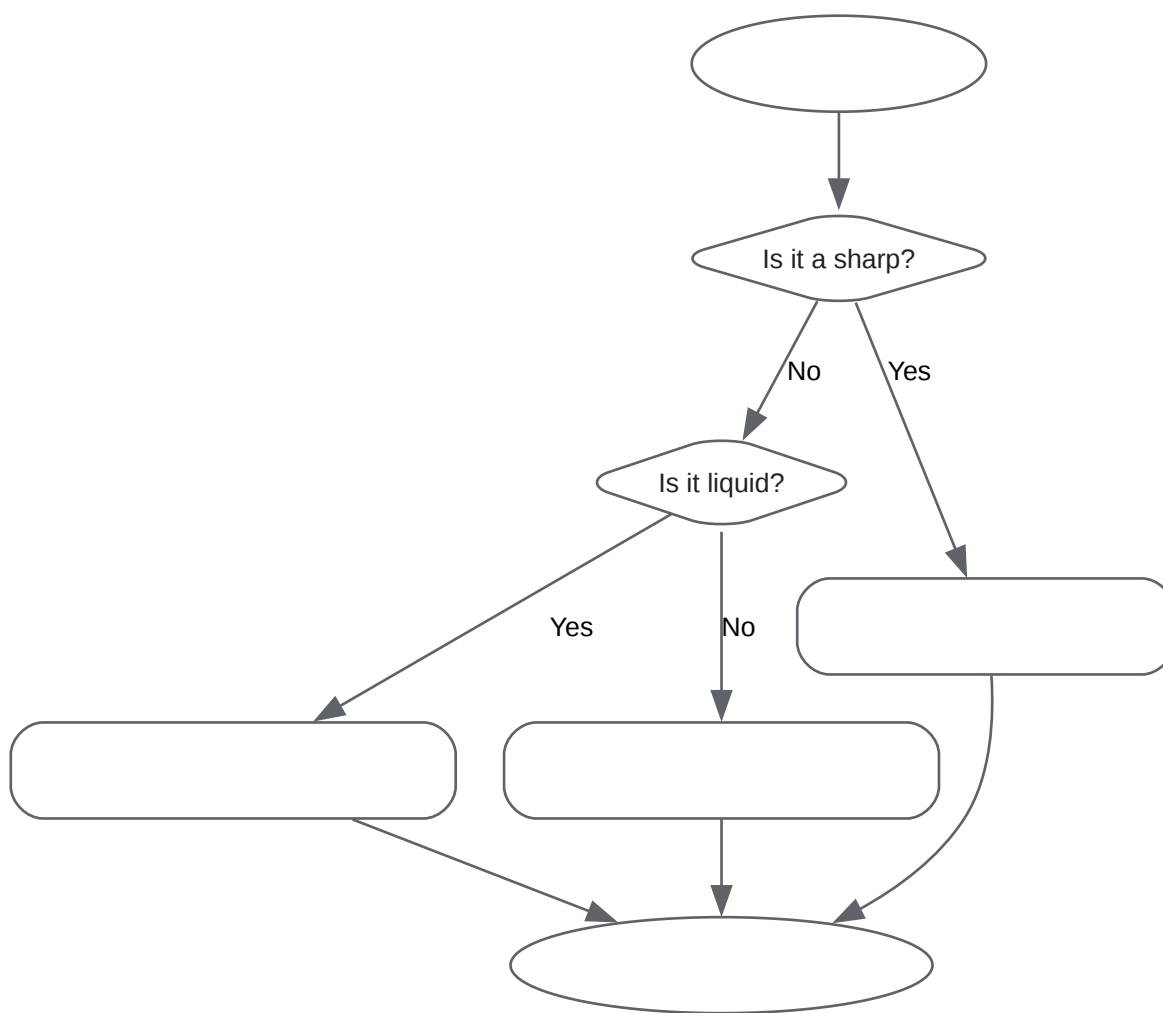
Proper disposal of **ACT-335827** and associated waste is critical to prevent environmental contamination and ensure safety. All waste must be handled as hazardous chemical waste.<sup>[6]</sup>

Waste Type	Disposal Procedure
Solid Waste	Collect all contaminated solid waste, including gloves, pipette tips, tubes, and bench liners, in a designated and clearly labeled hazardous waste container. <sup>[3]</sup>
Liquid Waste	Dispose of unused solutions and contaminated solvents in a designated hazardous liquid waste container. Do not pour down the drain.
Sharps Waste	Dispose of any contaminated needles, syringes, or other sharps in a designated, puncture-resistant sharps container for chemically contaminated sharps. <sup>[3]</sup>
Empty Vials	Empty vials that once contained ACT-335827 should be treated as hazardous waste and disposed of in the solid waste container.

All waste containers must be properly labeled with a hazardous waste tag and disposed of through your institution's Environmental Health and Safety (EHS) department.<sup>[6]</sup>

## Logical Relationship for Disposal Decisions

The following diagram outlines the decision-making process for the proper segregation and disposal of waste generated during the handling of **ACT-335827**.



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Caption: Decision tree for **ACT-335827** waste disposal.

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